

Navigating the Chemical Landscape: A Technical Guide to Enhydrin and Ethylene Chlorohydrin

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Compound of Interest

Compound Name: *Enhydrin chlorohydrin*

Cat. No.: *B15596066*

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A Note on Chemical Nomenclature: Initial research into "**Enhydrin chlorohydrin**" suggests a potential conflation of two distinct chemical entities: Enhydrin, a complex sesquiterpene lactone of natural origin, and Ethylene chlorohydrin, a simpler synthetic compound. This guide provides a comprehensive overview of the physical and chemical properties, experimental protocols, and relevant biological and chemical pathways for both compounds to address this likely ambiguity and serve the needs of researchers, scientists, and drug development professionals.

Part 1: Enhydrin

Enhydrin is a sesquiterpene lactone found in plants of the Asteraceae family, notably *Smallanthus sonchifolius* (yacón). It has garnered interest for its diverse pharmacological activities.

Physical and Chemical Properties of Enhydrin

The following table summarizes the key physical and chemical properties of Enhydrin.

Property	Value	Source
Molecular Formula	C ₂₃ H ₂₈ O ₁₀	PubChem
Molecular Weight	464.5 g/mol	PubChem
IUPAC Name	methyl (1S,2R,4R,7E,9S,10S,11R)-9-acetyloxy-10-[(2R,3R)-2,3-dimethyloxirane-2-carbonyl]oxy-4-methyl-12-methylidene-13-oxo-3,14-dioxatricyclo[9.3.0.0 ^{2,4}]tetradec-7-ene-8-carboxylate	PubChem
CAS Number	33880-85-2	PubChem

Experimental Protocols

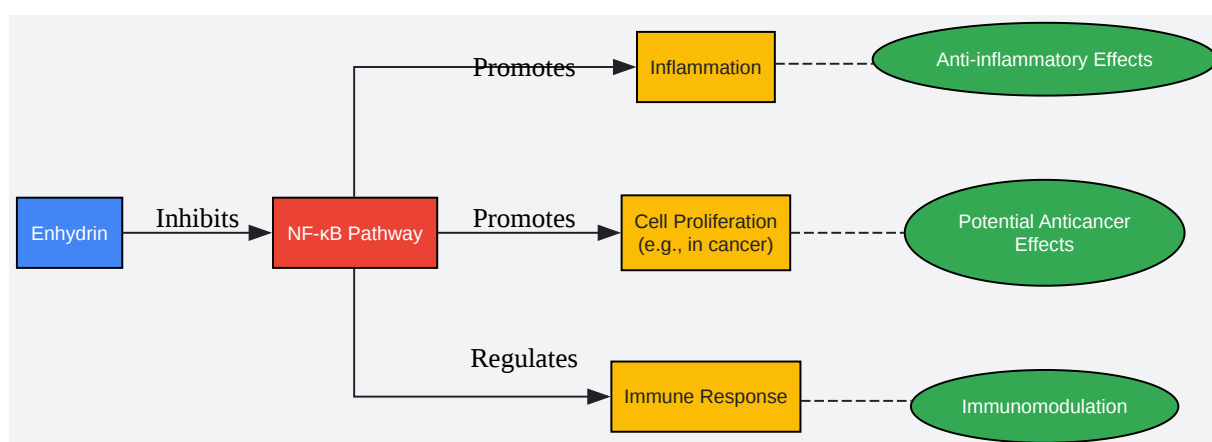
Isolation of Enhydrin from *Smallanthus sonchifolius* Leaves:

A common method for the isolation of Enhydrin involves rinse extraction followed by crystallization.

- **Extraction:** The surfaces of fresh *Smallanthus sonchifolius* leaves are rinsed with a suitable solvent, such as ethanol, to collect glandular trichomes which are rich in sesquiterpene lactones.^[1]
- **Concentration:** The resulting rinsate, containing a mixture of compounds including Enhydrin and uvedalin, is concentrated under reduced pressure.
- **Crystallization:** The concentrated extract is then subjected to freeze crystallization at -20°C to isolate the target compounds.^[1]
- **Purification:** Further purification can be achieved using chromatographic techniques such as High-Performance Liquid Chromatography (HPLC). A reversed-phase HPLC method is suitable for the quantitative determination of enhydrin.^[2]

Biological Activity and Signaling Pathways

Enhydrin has demonstrated several significant biological activities, including anti-diabetic, antibacterial, and anti-inflammatory effects.[1] Of particular interest to drug development professionals is its ability to inhibit the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway.[1] NF- κ B is a crucial protein complex that controls the transcription of DNA, cytokine production, and cell survival, and its dysregulation is implicated in various inflammatory diseases and cancers.



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Caption: Biological activities of Enhydrin via NF- κ B pathway inhibition.

Part 2: Ethylene Chlorohydrin

Ethylene chlorohydrin, also known as 2-chloroethanol, is a versatile and reactive organic compound used as a solvent and an intermediate in the synthesis of various chemicals.

Physical and Chemical Properties of Ethylene Chlorohydrin

The following table summarizes the key physical and chemical properties of Ethylene Chlorohydrin.

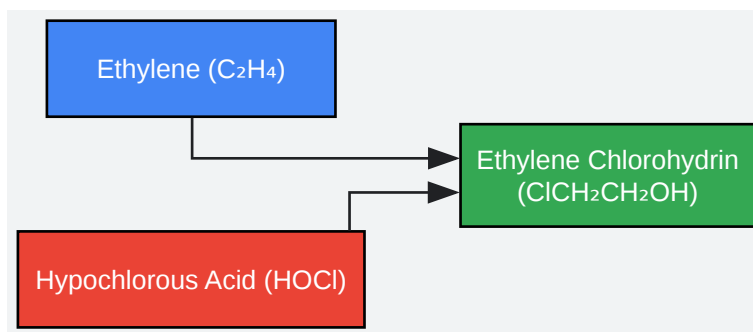
Property	Value	Source
Molecular Formula	C ₂ H ₅ ClO	PubChem
Molecular Weight	80.51 g/mol	PubChem
IUPAC Name	2-Chloroethanol	PubChem
CAS Number	107-07-3	PubChem
Appearance	Colorless liquid with a faint, ether-like odor	
Boiling Point	128.7 °C (263.7 °F; 401.8 K)	
Melting Point	-62.6 °C (-80.7 °F; 210.5 K)	
Density	1.205 g/cm ³	
Solubility in water	Miscible	
Flash Point	55 °C (131 °F; 328 K)	
Vapor Pressure	4.9 mmHg at 20°C	

Experimental Protocols

Synthesis of Ethylene Chlorohydrin from Ethylene:

Ethylene chlorohydrin can be synthesized by the reaction of ethylene with hypochlorous acid.

- **Reaction Setup:** Ethylene gas is bubbled through an aqueous solution of hypochlorous acid (HOCl). The hypochlorous acid can be generated in situ by reacting chlorine with water.
- **Temperature Control:** The reaction is typically carried out at a controlled temperature to minimize side reactions, such as the formation of ethylene dichloride.
- **Work-up:** The resulting aqueous solution of ethylene chlorohydrin can be concentrated by distillation.



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Caption: Synthesis of Ethylene Chlorohydrin from Ethylene.

Dehydrochlorination to Ethylene Oxide:

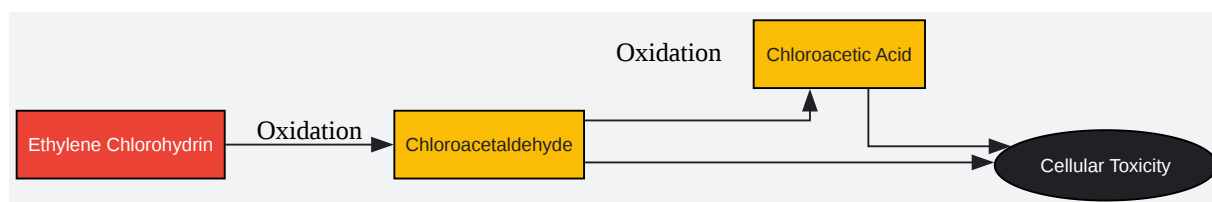
A primary chemical reaction of ethylene chlorohydrin is its conversion to ethylene oxide through dehydrochlorination.

- **Reaction:** Ethylene chlorohydrin is treated with a strong base, such as sodium hydroxide (NaOH) or potassium hydroxide (KOH).
- **Mechanism:** The base abstracts a proton from the hydroxyl group, and the resulting alkoxide undergoes an intramolecular Williamson ether synthesis, displacing the chloride ion to form the epoxide ring.
- **Product Isolation:** The volatile ethylene oxide is typically removed from the reaction mixture by distillation.

Metabolism and Toxicology

Ethylene chlorohydrin is toxic and is metabolized in the body to more toxic compounds. Understanding its metabolic pathway is crucial for toxicological assessments.

The primary metabolic pathway involves the oxidation of ethylene chlorohydrin to chloroacetaldehyde, which is then further oxidized to chloroacetic acid. These metabolites are responsible for the compound's toxicity.



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